

Application Notes & Protocols for the Dissolution of Pentorex

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Compound of Interest

Compound Name: *Pentorex*
CAS No.: *434-43-5*
Cat. No.: *B1222034*

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These application notes provide detailed protocols and guidelines for the dissolution of **Pentorex** (Phenpentetermine) for use in scientific research. **Pentorex** is a stimulant compound belonging to the amphetamine family. Proper dissolution is critical for ensuring accurate and reproducible results in downstream experimental applications.

Introduction and Physicochemical Properties

Pentorex, also known as phenpentetermine or α,β -dimethylamphetamine, is a hydrophobic small molecule.^[1] Its chemical properties, particularly its low aqueous solubility and lipophilic nature, present challenges for preparing solutions in physiological buffers commonly used in biological experiments.^[2] The Octanol/Water partition coefficient (logP) of approximately 2.5 indicates a preference for lipid environments over aqueous ones.^[2] Therefore, a multi-step dissolution strategy is required, typically involving a high-concentration stock solution in an organic solvent followed by dilution to a final working concentration in an aqueous medium.

Data Presentation

The following tables summarize the key properties of **Pentorex** and recommended solvents for preparing stock solutions.

Table 1: Physicochemical Properties of **Pentorex**

Property	Value	Source
IUPAC Name	2-methyl-3-phenylbutan-2-amine	[1][3]
Synonyms	Phenpentermine, α,β -Dimethylamphetamine	[1]
CAS Number	434-43-5	[1][2]
Molecular Formula	C ₁₁ H ₁₇ N	[1][2]
Molar Mass	163.26 g/mol	[1][2]
Melting Point	75-77 °C	[4]
logP (Octanol/Water)	2.527 (Calculated)	[2]
Water Solubility	~0.912 mM (~0.149 mg/mL) (Calculated from logS)	[2]

Table 2: Recommended Solvents for **Pentorex** Stock Solutions

Solvent	Recommended Max Concentration	Notes
Dimethyl Sulfoxide (DMSO)	50 mM	Preferred solvent for high concentration stocks. Ensure final DMSO concentration in assays is low (<0.5%) to avoid solvent-induced artifacts.
Ethanol (100%)	25 mM	A viable alternative to DMSO. May be preferred for certain in vivo studies. Evaporates quickly; handle accordingly.

Experimental Protocols

Safety Precaution: **Pentorex** is a stimulant.^[1] Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. All handling of the powdered compound and organic solvents should be performed in a certified chemical fume hood.

Protocol 1: Preparation of a 10 mM **Pentorex** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution.

- Calculate Required Mass:
 - Molar Mass of **Pentorex** = 163.26 g/mol
 - Desired Concentration = 10 mM = 0.010 mol/L
 - Volume = 1 mL = 0.001 L
 - Mass = Concentration × Molar Mass × Volume
 - Mass = 0.010 mol/L × 163.26 g/mol × 0.001 L = 0.0016326 g = 1.63 mg
- Weighing:
 - Tare a clean, dry microcentrifuge tube on an analytical balance.
 - Carefully weigh 1.63 mg of **Pentorex** powder into the tube.
- Dissolution:
 - Add 1 mL of high-purity, anhydrous DMSO to the tube.
 - Cap the tube securely.
 - Vortex the solution for 1-2 minutes until the powder is completely dissolved. A clear, colorless solution should be observed.
 - If dissolution is slow, briefly sonicate the tube in a water bath for 5-10 minutes.

- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store at -20°C or -80°C for long-term stability.

Protocol 2: Preparation of a 10 µM Working Solution in Aqueous Buffer

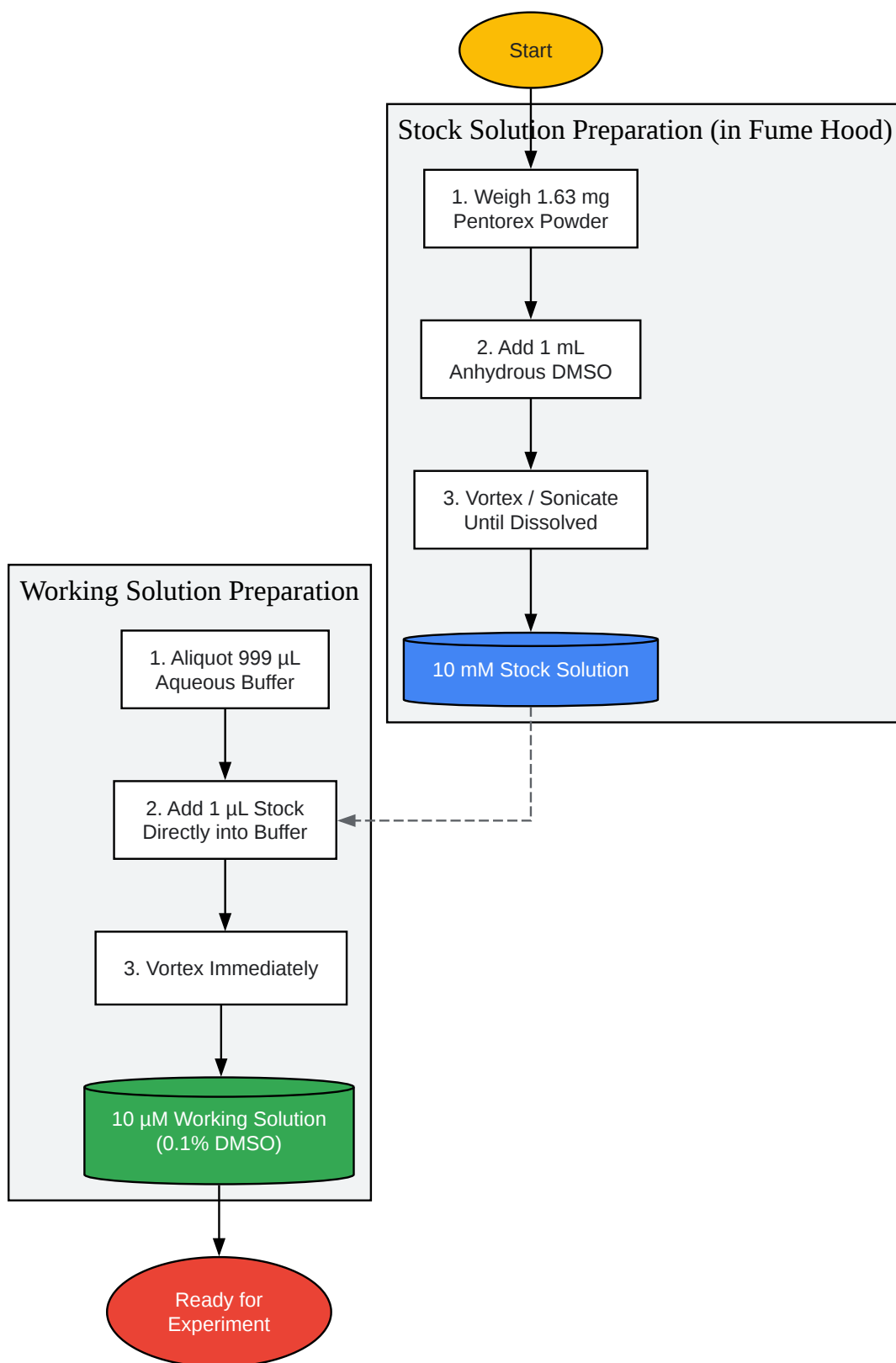
This protocol describes the preparation of a 10 µM working solution from the 10 mM DMSO stock.

- Determine Dilution Factor:
 - Stock Concentration = 10 mM = 10,000 µM
 - Desired Final Concentration = 10 µM
 - Dilution Factor = 10,000 µM / 10 µM = 1000x
- Dilution:
 - To prepare 1 mL of working solution, you will need 1 µL of the 10 mM stock.
 - Pipette 999 µL of your desired aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium) into a sterile tube.
 - Add 1 µL of the 10 mM **Pentorex** stock solution directly into the buffer. Crucially, pipette the stock solution directly into the liquid and immediately vortex to prevent precipitation.
- Final Concentration Check:
 - The final concentration of the solvent (DMSO) in this working solution is 0.1% (1/1000). This is generally well-tolerated by most cell lines and in many assays. Always run a vehicle control (0.1% DMSO in buffer) in your experiments.
- Usage:

- Use the working solution immediately. Do not store dilute aqueous solutions of hydrophobic compounds for extended periods, as they may be prone to precipitation or adsorption to plastic surfaces.

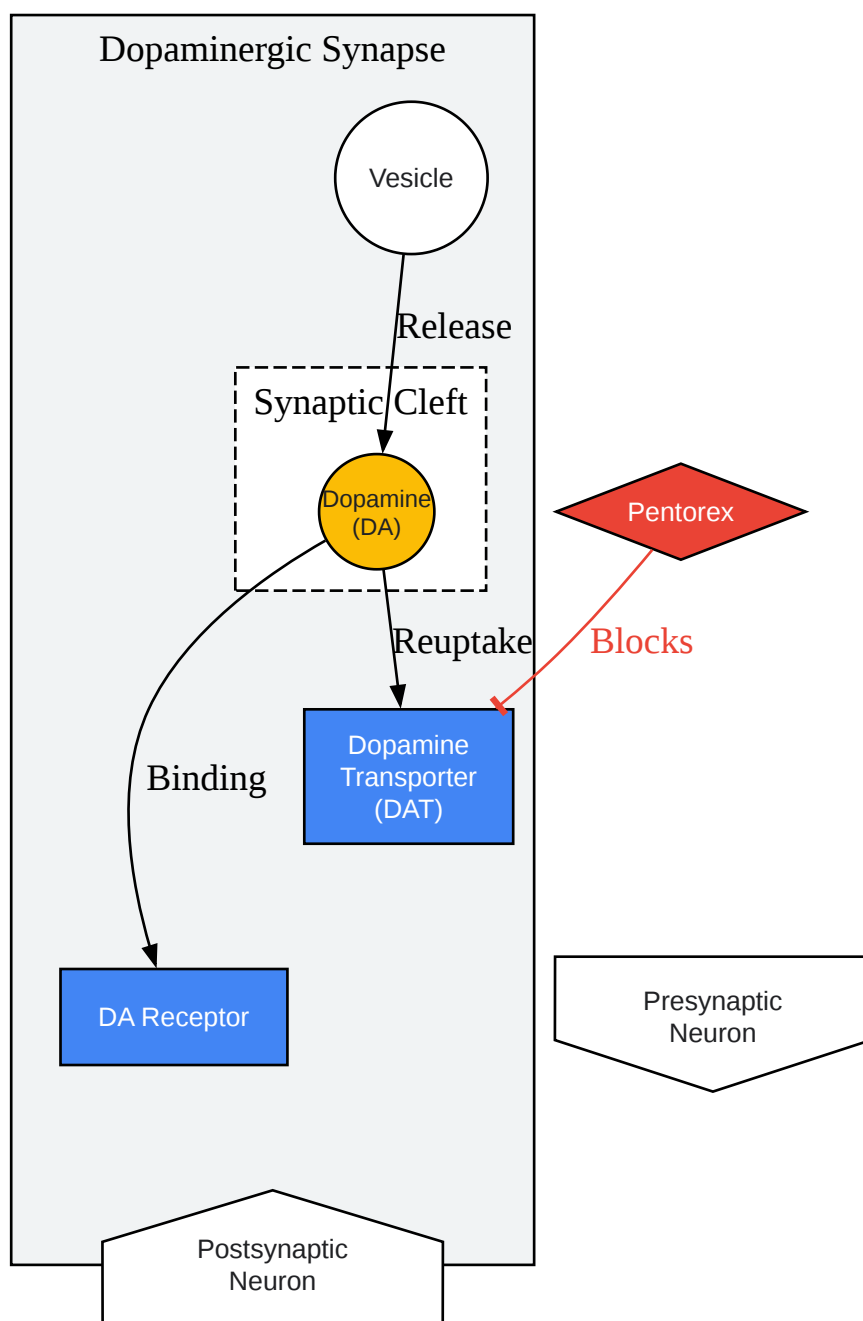
Visualizations

The following diagrams illustrate the dissolution workflow and a potential mechanism of action for **Pentorex**.



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Caption: Workflow for dissolving **Pentorex** for experimental use.



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Caption: Hypothetical mechanism: **Pentorex** blocking dopamine reuptake.

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References

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- [2. Pentorex \(CAS 434-43-5\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [3. Pentorex | C11H17N | CID 22031 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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